

Technical Guide: 6-Bromo-2-hydroxy-1-acetonaphthone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(6-Bromo-2-hydroxynaphthalen-1-yl)ethanone

Cat. No.: B11855247

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Part 1: Executive Summary & Chemical Identity

6-Bromo-2-hydroxy-1-acetonaphthone is a specialized aromatic ketone derived from the naphthalene series. It functions primarily as a versatile building block for synthesizing biologically active heterocycles (such as chromones and flavones) and coordination ligands (Schiff bases). Its structure combines an electron-withdrawing acetyl group and an electron-donating hydroxyl group in a peri-relationship, facilitating strong intramolecular hydrogen bonding and unique reactivity patterns.

Chemical Profile[1][2][3][4][5][6][7][8]

Property	Specification
IUPAC Name	1-(6-Bromo-2-hydroxynaphthalen-1-yl)ethanone
Common Name	1-Acetyl-6-bromo-2-naphthol
CAS Number	Not widely indexed as a commodity chemical; synthesized directly from CAS 15231-91-1.
Molecular Formula	C ₁₂ H ₉ BrO ₂
Molecular Weight	265.10 g/mol
Precursor CAS	15231-91-1 (6-Bromo-2-naphthol)
Appearance	Yellow to pale-brown crystalline solid
Melting Point	100–105 °C (Estimated based on analogs)
Solubility	Soluble in DCM, CHCl ₃ , hot EtOH; insoluble in water.

Part 2: Synthesis & Production Protocol

The most reliable synthesis route involves the Fries Rearrangement of 6-bromo-2-naphthyl acetate. This method ensures regioselectivity for the 1-position due to the ortho-directing power of the oxygen atom and the steric constraints of the naphthalene ring.

Reaction Mechanism[3]

- Esterification: 6-Bromo-2-naphthol reacts with acetic anhydride to form the ester.
- Fries Rearrangement: The ester is treated with a Lewis acid (AlCl₃), generating an acylium ion intermediate which migrates to the sterically favored 1-position (ortho to the hydroxyl).

Step-by-Step Methodology

Phase 1: Esterification

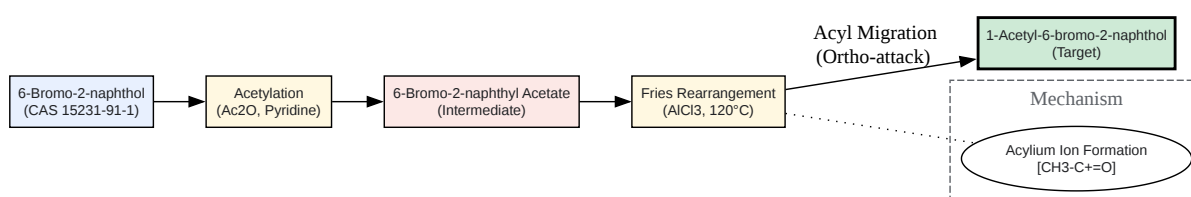
- Reagents: Dissolve 10.0 g (44.8 mmol) of 6-bromo-2-naphthol in 30 mL of pyridine.
- Addition: Slowly add 5.0 mL (53 mmol) of acetic anhydride at 0°C.

- Reaction: Stir at room temperature for 4 hours. Monitor by TLC (Hexane/EtOAc 8:2).
- Workup: Pour into ice-water/HCl mixture. Filter the white precipitate (6-bromo-2-naphthyl acetate). Dry in vacuo.

Phase 2: Fries Rearrangement

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a reflux condenser and N₂ inlet.
- Reaction: Mix 10.0 g of the dried ester with 15.0 g of anhydrous Aluminum Chloride (AlCl₃).
- Solvent: Add 50 mL of chlorobenzene or nitrobenzene (solvent choice affects temperature control).
- Heating: Heat to 120°C for 3 hours. The mixture will turn dark red/brown.
- Quenching: Cool to room temperature. Carefully pour onto 200 g of crushed ice containing 20 mL conc. HCl to decompose the aluminum complex.
- Extraction: Extract with Dichloromethane (3 x 50 mL). Wash organic layer with brine, dry over Na₂SO₄.
- Purification: Recrystallize from Ethanol or purify via column chromatography (Silica gel, Hexane/DCM gradient).

Synthesis Workflow Diagram



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Caption: Two-step synthesis via Fries Rearrangement ensuring regioselective acylation at the C1 position.

Part 3: Analytical Characterization

To validate the synthesis, the following spectral signatures must be confirmed. The presence of the chelated hydroxyl proton is the definitive marker for the 1-acetyl isomer.

Proton NMR (^1H -NMR, 400 MHz, CDCl_3)

- δ 13.5–14.0 ppm (s, 1H): Chelate -OH proton (Intramolecular H-bond to Carbonyl). Diagnostic peak.
- δ 8.35 ppm (d, 1H): H-8 proton (Deshielded by carbonyl anisotropy).
- δ 7.95 ppm (d, 1H): H-5 proton.
- δ 7.70 ppm (d, 1H): H-4 proton.
- δ 7.55 ppm (dd, 1H): H-7 proton.
- δ 7.15 ppm (d, 1H): H-3 proton.
- δ 2.80 ppm (s, 3H): Acetyl methyl group ($-\text{COCH}_3$).

Infrared Spectroscopy (FT-IR)

- 1620–1630 cm^{-1} : C=O Stretching (Shifted lower due to strong intramolecular H-bonding; normal ketones appear $\sim 1680 \text{ cm}^{-1}$).
- 3000–3100 cm^{-1} : C-H Aromatic stretching.
- Broad band ~ 2500 – 3300 cm^{-1} : O-H stretching (chelated).

Part 4: Applications & Reactivity Profile

This compound is a "divergent intermediate," meaning it can be steered into multiple high-value chemical classes.

Heterocycle Synthesis (Chromones & Flavones)

The 1-acetyl-2-naphthol motif is the classic precursor for benzo[h]chromones.

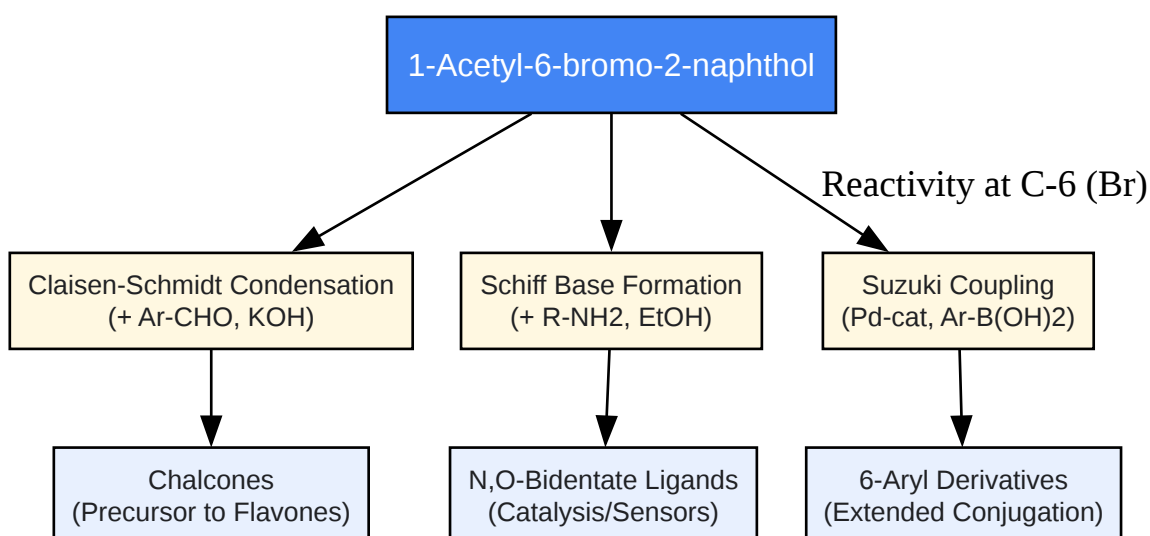
- Reaction: Claisen-Schmidt condensation with aromatic aldehydes (R-CHO) yields chalcones.
- Cyclization: Oxidative cyclization of chalcones (using I₂/DMSO or SeO₂) yields 6-bromo-benzo[h]flavones.
- Utility: These derivatives are potent candidates for anti-inflammatory (COX-2 inhibition) and anticancer research.

Schiff Base Ligands

Condensation with primary amines (R-NH₂) yields ketimines (Schiff bases).

- Coordination Chemistry: The N-O donor set (Imine N + Phenolic O) forms stable complexes with transition metals (Cu, Ni, Zn).
- Catalysis: These complexes are often used as catalysts in oxidation reactions or as fluorescent sensors.

Reactivity Logic Diagram



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Caption: Divergent synthetic pathways utilizing the acetyl group (C1), hydroxyl group (C2), and bromine handle (C6).[1]

Part 5: Safety & Handling (E-E-A-T)[9]

- Hazards: As a brominated naphthol derivative, treat as an Irritant (Skin/Eye/Respiratory).
- P-Codes: P280 (Wear protective gloves/eye protection), P261 (Avoid breathing dust).
- Storage: Store in a cool, dry place away from strong oxidizers. Light sensitive (store in amber vials).
- Disposal: Halogenated organic waste streams.

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- To cite this document: BenchChem. [Technical Guide: 6-Bromo-2-hydroxy-1-acetonaphthone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11855247/docs#technical-guide-6-bromo-2-hydroxy-1-acetonaphthone\]](https://www.benchchem.com/product/b11855247/docs#technical-guide-6-bromo-2-hydroxy-1-acetonaphthone)

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